

proper storage and handling of 4-Methoxyphenethylamine

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Compound of Interest

Compound Name: 4-Methoxyphenethylamine

Cat. No.: B056431

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Technical Support Center: 4-Methoxyphenethylamine

This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage, handling, and use of **4-Methoxyphenethylamine** (4-MeO-PEA). It includes frequently asked questions and troubleshooting guides for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is **4-Methoxyphenethylamine**?

A1: **4-Methoxyphenethylamine**, also known as O-methyltyramine, is a primary amino compound.^{[1][2]} It consists of an ethylamine chain with a 4-methoxyphenyl group attached at the 2-position.^{[1][2]} It is found naturally in some cacti, such as Peyote (*Lophophora williamsii*), and has been identified in human urine.^[3] In research, it is known to inhibit the monoamine oxidase (MAO)-catalyzed deamination of tyramine and tryptamine.^[1]

Q2: What are the primary uses of **4-Methoxyphenethylamine** in a research setting?

A2: It is primarily used as an inhibitor of monoamine oxidase (MAO).^[1] It also serves as an intermediate or precursor in the synthesis of more complex molecules, such as the adrenergic β_2 receptor agonist ritodrine, and various research compounds like pyrrolo[3,2-c]carbazoles.^{[1][2][4]}

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: Due to its corrosive nature, comprehensive PPE is mandatory.[5][6] This includes tightly fitting safety goggles and a faceshield (minimum 8 inches), chemical-resistant gloves inspected before use, and protective clothing to prevent skin contact.[7][8] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors or mists.[7][8]

Q4: How should **4-Methoxyphenethylamine** be stored?

A4: Store in a cool, dry, and well-ventilated place away from incompatible substances.[7][8] The container must be kept tightly closed.[7][8] Opened containers should be carefully resealed and stored upright to prevent leakage.[7] Some suppliers note that the compound is sensitive to air and light and recommend storing it under an inert gas in a cool, dark place (<15°C).

Q5: What materials are incompatible with **4-Methoxyphenethylamine**?

A5: It is incompatible with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[7] Contact with these substances should be avoided to prevent hazardous reactions.

Q6: What should I do in case of accidental exposure?

A6:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek urgent medical attention.[7][8]
- Skin Contact: Take off contaminated clothing immediately and wash the affected area with soap and plenty of water. Consult a physician.[7]
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.[7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

Data Presentation

Table 1: Physicochemical Properties of 4-Methoxyphenethylamine

Property	Value	Source(s)
CAS Number	55-81-2	[1][2]
Molecular Formula	C ₉ H ₁₃ NO	[2][3]
Molecular Weight	151.21 g/mol	[2][5]
Appearance	Clear colorless to slightly yellow liquid	[1][2]
Boiling Point	138-140 °C at 20 mmHg	[1][2]
Density	1.031 g/mL at 20 °C	[1][5]
Refractive Index (n _{20/D})	1.538	[1][5]
Flash Point	110 °C (230 °F) - closed cup	[5][6]

Table 2: Recommended Storage and Handling Conditions

Condition	Recommendation	Source(s)
Storage Temperature	Cool place; some recommend <15°C	[7][9]
Atmosphere	Store in a dry, well-ventilated area. Store under inert gas for enhanced stability.	[7]
Light	Protect from light.	
Container	Tightly closed container; reseal carefully after opening and keep upright.	[7][8]
Hazard Class	Skin Corrosion/Irritation, Category 1B	[5][6][10]

Troubleshooting Guides

Issue 1: The compound has developed a yellow or brown color upon storage.

- Question: My **4-Methoxyphenethylamine** was initially colorless but has turned yellow. Is it still usable?
- Answer: A color change often indicates degradation due to exposure to air or light, as the compound is known to be air and light sensitive. While slight discoloration may not significantly impact all experiments, it is a sign of impurity. For sensitive assays (e.g., receptor binding, enzyme inhibition), it is highly recommended to use a fresh, uncolored sample or purify the existing stock. To prevent this, always store the compound under an inert atmosphere (like argon or nitrogen) and in a dark or amber-colored vial.

Issue 2: The compound is not dissolving in my chosen solvent.

- Question: I am having trouble dissolving **4-Methoxyphenethylamine** in my aqueous buffer. What can I do?
- Answer: As a primary amine, **4-Methoxyphenethylamine**'s solubility is pH-dependent. In its free-base form (as it is typically supplied), it has limited solubility in neutral water. To increase solubility in aqueous buffers, you can protonate the amine group by lowering the pH. Add a small amount of dilute acid (e.g., 0.1 M HCl) dropwise to your solution until the compound dissolves. Always check that the final pH is compatible with your experimental system. For organic applications, it is soluble in common organic solvents, but always perform a small-scale test first.

Issue 3: I observed an unexpected precipitate or color change after adding the compound to my reaction mixture.

- Question: When I added **4-Methoxyphenethylamine** to my experiment, the solution changed color and a precipitate formed. What happened?
- Answer: This could be due to an incompatibility with other components in your mixture. **4-Methoxyphenethylamine** is a base and will react with acids.^[7] It is also incompatible with acid chlorides, acid anhydrides, and strong oxidizing agents.^[7] Review all reagents in your

mixture for potential incompatibilities. The precipitate could be a salt formed from an acid-base reaction or the product of an undesired side reaction.

Issue 4: My experimental results are inconsistent or show lower-than-expected activity.

- Question: The inhibitory activity of my **4-Methoxyphenethylamine** stock seems to vary between experiments. Why?
- Answer: Inconsistent results can stem from compound degradation. **4-Methoxyphenethylamine** is metabolized by monoamine oxidase B (MAO-B), and it can be unstable if not handled properly.^[3] Ensure your stock solutions are fresh and have been stored correctly (under inert gas, protected from light, refrigerated). Repeated freeze-thaw cycles can also degrade the compound. Consider preparing single-use aliquots of your stock solution to maintain its integrity.

Experimental Protocols

Protocol: In Vitro Monoamine Oxidase (MAO) Inhibition Assay

This protocol provides a general method to screen the inhibitory potential of **4-Methoxyphenethylamine** against MAO-A and MAO-B enzymes using a fluorometric assay.

1. Materials:

- **4-Methoxyphenethylamine** (test inhibitor)
- Recombinant human MAO-A and MAO-B enzymes
- MAO substrate (e.g., kynuramine or a commercial fluorogenic substrate)
- Assay buffer (e.g., 100 mM potassium phosphate, pH 7.4)
- Clorgyline (selective MAO-A inhibitor, positive control)
- Pargyline or Selegiline (selective MAO-B inhibitor, positive control)
- 96-well black microplate

- Plate reader with fluorescence detection

2. Methods:

- Prepare Reagents:

- Prepare a 10 mM stock solution of **4-Methoxyphenethylamine** in DMSO. Create a serial dilution series (e.g., 10 μ M to 100 nM) in the assay buffer.
- Prepare stock solutions of positive controls (Clorgyline, Pargyline) in the same manner.
- Dilute MAO-A and MAO-B enzymes to the working concentration recommended by the supplier in chilled assay buffer.
- Prepare the MAO substrate at 2x the final desired concentration in assay buffer.

- Assay Procedure:

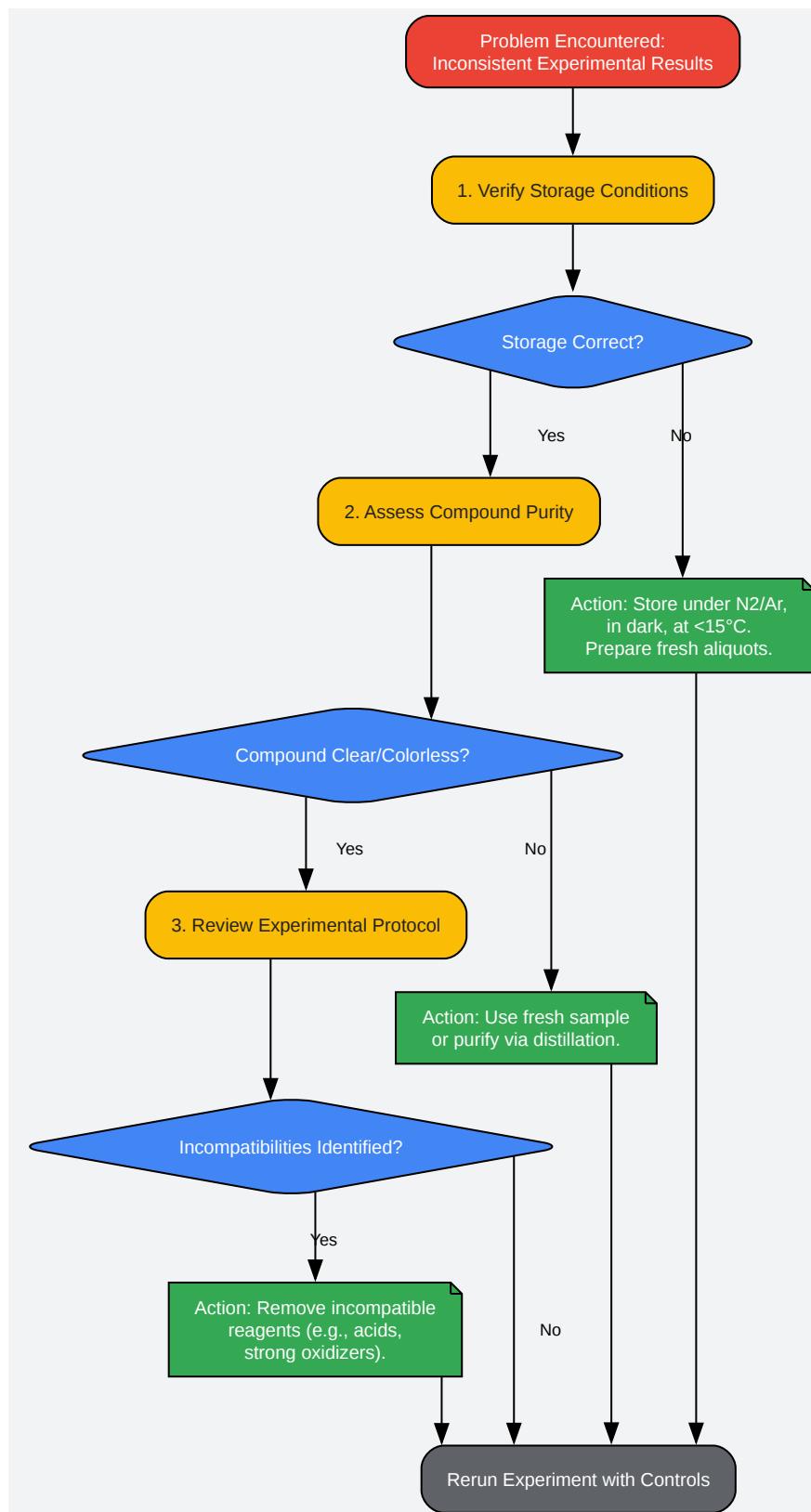
- To the wells of a 96-well plate, add 50 μ L of the assay buffer.
- Add 25 μ L of the test inhibitor dilutions or control inhibitor dilutions to the appropriate wells. Include wells with buffer only (no inhibitor control) and wells with no enzyme (background control).
- Add 25 μ L of the diluted MAO-A or MAO-B enzyme solution to all wells except the background control.
- Pre-incubate the plate at 37°C for 15 minutes to allow the inhibitor to interact with the enzyme.
- Initiate the reaction by adding 50 μ L of the 2x substrate solution to all wells.

- Data Acquisition and Analysis:

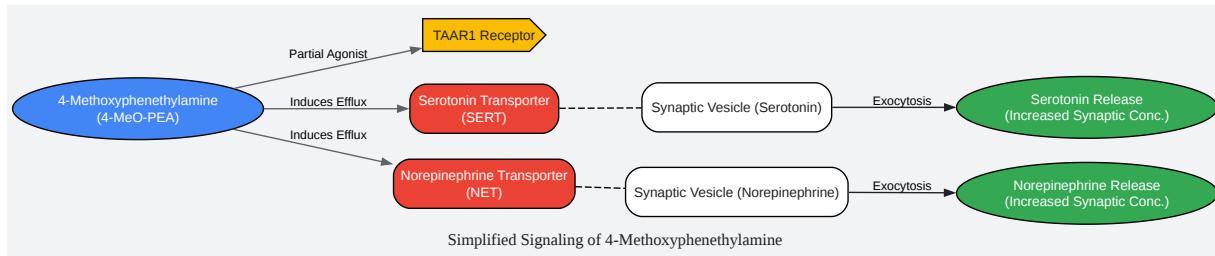
- Immediately place the plate in a fluorescence plate reader.
- Measure the fluorescence signal every minute for 30-60 minutes at the appropriate excitation/emission wavelengths for the substrate used.

- Calculate the rate of reaction (slope of the linear portion of the fluorescence vs. time curve) for each well.
- Subtract the background signal (no enzyme) from all other readings.
- Calculate the percent inhibition for each inhibitor concentration relative to the "no inhibitor" control.
- Plot the percent inhibition versus the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC_{50} value.

Mandatory Visualization

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Caption: Troubleshooting workflow for inconsistent experimental results.



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Caption: Simplified signaling pathway for **4-Methoxyphenethylamine**.

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